

cis-4-Hexen-1-ol chemical properties and reactivity

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Compound of Interest

Compound Name: **cis-4-Hexen-1-ol**

Cat. No.: **B3427696**

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An In-depth Technical Guide to **cis-4-Hexen-1-ol**

This technical guide provides a comprehensive overview of the chemical properties, reactivity, and a representative experimental workflow for **cis-4-Hexen-1-ol**. The information is intended for researchers, scientists, and professionals in drug development and organic synthesis.

Chemical and Physical Properties

cis-4-Hexen-1-ol is a colorless to pale yellow liquid recognized by its distinct green and grassy odor.^{[1][2]} It is a valuable intermediate in organic synthesis and is utilized in the fragrance and flavor industry.^{[1][2]} The cis-configuration of the double bond is crucial to its unique physical and chemical characteristics.^[1]

Below is a summary of its key quantitative properties.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₂ O	[3][4]
Molecular Weight	100.16 g/mol	[3][5]
Appearance	Colorless to pale yellow clear liquid	[2]
Boiling Point	158-160 °C @ 760 mmHg 80 °C @ 30 mmHg	[2][6]
Density	0.851 - 0.857 g/mL at 20-25°C	[4][6][7]
Refractive Index	1.439 - 1.446 @ 20°C	[2][6][7]
Flash Point	59.4 °C - 65 °C (139 °F - 149 °F)	[2][4][6]
Solubility	Moderately soluble in water (est. 16,000 mg/L at 25°C); Soluble in alcohol.	[1][2][7]
Vapor Pressure	0.929 mmHg @ 25°C (estimated)	[2][7]
logP (Octanol/Water)	1.285 - 1.541 (estimated)	[2][7]
CAS Registry Number	928-91-6	[3]

Reactivity and Stability

General Reactivity **cis-4-Hexen-1-ol**'s reactivity is primarily dictated by its two functional groups: the hydroxyl (-OH) group and the carbon-carbon double bond (C=C). It can undergo typical alcohol reactions, such as oxidation to form the corresponding aldehyde or carboxylic acid, and esterification with carboxylic acids or their derivatives to form esters.^[1] The double bond can participate in addition reactions, such as hydrogenation, halogenation, and epoxidation.

Stability The compound is stable under normal storage and handling conditions.^{[6][8]}

Conditions to Avoid To ensure stability, it is crucial to avoid:

- Excess heat[6]
- Open flames, sparks, and other sources of ignition[6][8]

Incompatible Materials **cis-4-Hexen-1-ol** should not be stored or mixed with the following materials due to the risk of vigorous reactions:

- Strong oxidizing agents[6][8]
- Strong acids[6][8]

Hazardous Decomposition Products When heated to decomposition, it can produce hazardous products, including:

- Carbon monoxide (CO)[6]
- Carbon dioxide (CO₂)[6]
- Acrid smoke and fumes[8]

Hazardous Polymerization Hazardous polymerization of this compound does not occur.[6]

Experimental Protocols

While specific synthetic procedures for **cis-4-Hexen-1-ol** are proprietary or varied, a general experimental workflow for the synthesis and purification of an unsaturated alcohol like **cis-4-Hexen-1-ol** from a corresponding alkyne (e.g., hex-4-yn-1-ol) is outlined below. This protocol represents a common laboratory approach.

Objective: Synthesis of **cis-4-Hexen-1-ol** via selective hydrogenation of Hex-4-yn-1-ol.

Materials:

- Hex-4-yn-1-ol
- Lindlar's catalyst (palladium on calcium carbonate, poisoned with lead)
- Quinoline (catalyst poison moderator)

- Hydrogen gas (H_2)
- Anhydrous solvent (e.g., methanol or ethanol)
- Diethyl ether
- Saturated ammonium chloride (NH_4Cl) solution
- Brine (saturated $NaCl$ solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

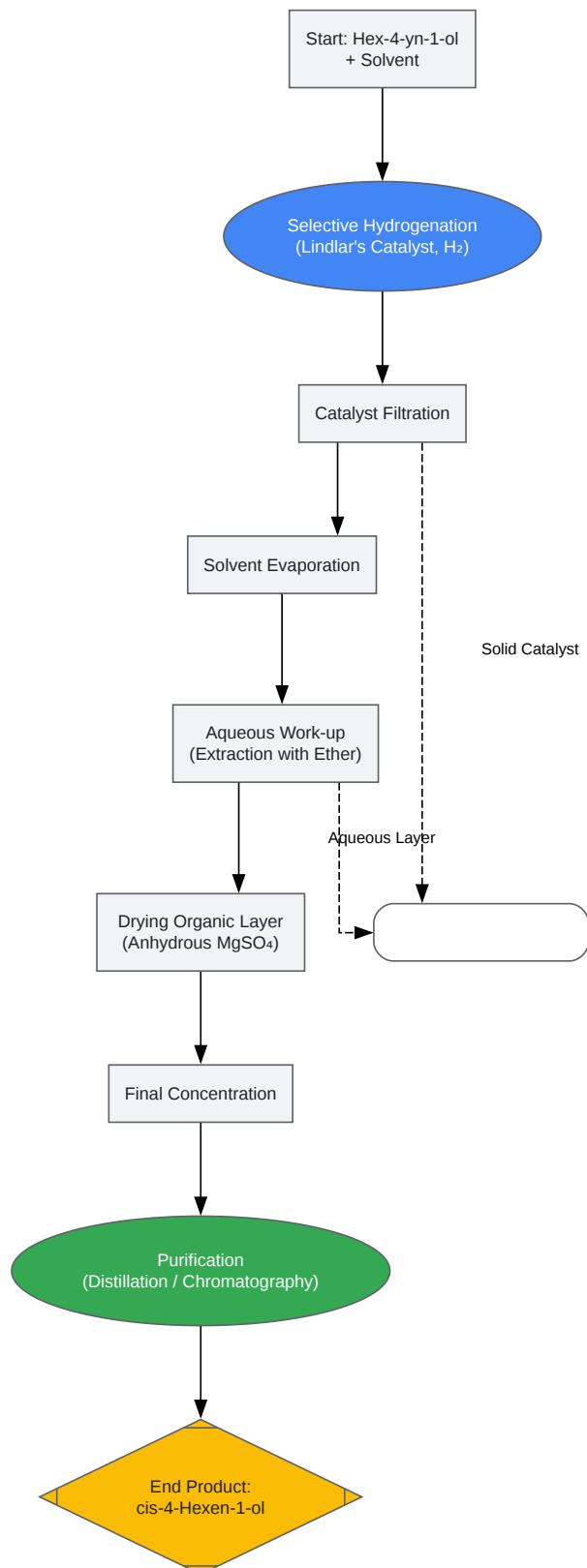
Procedure:

- Reaction Setup: A solution of hex-4-yn-1-ol in the chosen anhydrous solvent is placed in a round-bottom flask equipped with a magnetic stirrer.
- Catalyst Addition: Lindlar's catalyst (typically 5% by weight of the alkyne) and a small amount of quinoline are added to the flask.
- Hydrogenation: The flask is evacuated and backfilled with hydrogen gas (using a balloon or a controlled hydrogenation apparatus). The reaction mixture is stirred vigorously at room temperature.
- Monitoring: The reaction progress is monitored by thin-layer chromatography (TLC) or gas chromatography (GC) to observe the disappearance of the starting alkyne and the appearance of the product. The reaction is stopped once the starting material is consumed to prevent over-reduction to the alkane.
- Work-up:
 - The reaction mixture is filtered through a pad of celite to remove the catalyst. The filter cake is washed with the solvent.
 - The filtrate is concentrated under reduced pressure to remove the bulk of the solvent.
 - The residue is dissolved in diethyl ether and washed sequentially with a saturated aqueous solution of NH_4Cl (to remove any remaining catalyst poisons) and brine.

- Drying and Concentration: The organic layer is dried over anhydrous MgSO_4 , filtered, and the solvent is removed by rotary evaporation.
- Purification: The crude product is purified by fractional distillation under reduced pressure or by column chromatography on silica gel to yield pure **cis-4-Hexen-1-ol**.

Visualizations

The following diagrams illustrate the logical workflow for the synthesis and purification protocol described above.

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Caption: Generalized workflow for the synthesis and purification of **cis-4-Hexen-1-ol**.

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